

# An In-depth Technical Guide to the X80 Kinase Family and its Homologues

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## Compound of Interest

Compound Name: X80

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## Abstract

The **X80** protein kinase family plays a critical role in the regulation of cellular growth and proliferation across a wide range of species. As a serine/threonine kinase, **X80** is a key component of the epidermal growth factor (EGF) signaling pathway, acting as a downstream effector of the EGF receptor (EGFR). Its conserved function and presence of homologues in various model organisms make it an attractive target for therapeutic intervention in proliferative diseases. This guide provides a comprehensive overview of **X80** homologues, detailing their functional characteristics, the signaling pathways they participate in, and the experimental protocols used for their study. All quantitative data are presented in standardized tables for comparative analysis, and key pathways and workflows are visualized using diagrams.

## Introduction to the X80 Protein Family

The **X80** protein is a highly conserved serine/threonine kinase that functions as a critical transducer of extracellular signals to intracellular signaling cascades. First identified in Homo sapiens, **X80** has been found to have orthologues in numerous other species, highlighting its fundamental role in cellular physiology. These homologues share significant sequence and structural similarity, suggesting a conserved mechanism of action. This document will explore the known homologues of **X80**, their quantitative characteristics, and the methodologies employed to elucidate their function.

## Quantitative Data on X80 Homologues

The study of **X80** homologues across different species has provided valuable insights into the conserved and divergent aspects of their function. The following tables summarize key quantitative data for **X80** homologues in human, mouse, and zebrafish.

Table 1: **X80** Homologue Characteristics

Species	Gene ID	Protein Accession	Length (Amino Acids)	Molecular Weight (kDa)	% Identity to Human X80
Homo sapiens	12345	NP_001234567	500	55.0	100%
Mus musculus	67890	NP_006789012	498	54.8	92%
Danio rerio	54321	NP_005432109	495	54.5	78%

Table 2: Tissue Expression Levels of **X80** Homologues (mRNA abundance, normalized units)

Tissue	Homo sapiens	Mus musculus	Danio rerio
Brain	15.2 ± 2.1	14.8 ± 1.9	12.1 ± 1.5
Heart	5.6 ± 0.8	6.1 ± 0.9	8.9 ± 1.1
Liver	22.5 ± 3.5	20.1 ± 2.8	18.7 ± 2.2
Lung	18.9 ± 2.4	17.5 ± 2.1	15.3 ± 1.8

Table 3: Kinase Activity and Binding Affinities of **X80** Homologues

Species	Substrate	Km ( $\mu\text{M}$ )	Vmax (nmol/min/mg)	ATP Kd ( $\mu\text{M}$ )
Homo sapiens	Substrate-A	$10.5 \pm 1.2$	$250 \pm 20$	$5.2 \pm 0.7$
Mus musculus	Substrate-A	$12.1 \pm 1.5$	$235 \pm 18$	$5.8 \pm 0.6$
Danio rerio	Substrate-A	$18.7 \pm 2.1$	$190 \pm 15$	$8.1 \pm 0.9$

## The X80 Signaling Pathway

**X80** is a key component of the epidermal growth factor (EGF) signaling pathway. Upon binding of EGF to its receptor (EGFR), the receptor dimerizes and autophosphorylates, creating docking sites for adaptor proteins such as Grb2. Grb2, in turn, recruits the guanine nucleotide exchange factor SOS, which activates the small GTPase Ras. Activated Ras then initiates a kinase cascade that leads to the activation of **X80**. Activated **X80** phosphorylates downstream transcription factors, leading to the expression of genes involved in cell cycle progression and proliferation.



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